

Application Note: Protocols for the Synthesis of 3-Formylsalicylic Acid Derivatives

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Compound of Interest

Compound Name: 3-Formylsalicylic acid

Cat. No.: B1196474

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Audience: Researchers, scientists, and drug development professionals.

Introduction

3-Formylsalicylic acid and its derivatives are valuable intermediates in medicinal chemistry and materials science.^{[1][2]} The presence of three functional groups—carboxylic acid, hydroxyl, and aldehyde—on the benzene ring allows for a wide range of chemical modifications, making them versatile building blocks for the synthesis of more complex molecules, including Schiff bases, coordination polymers, and various heterocyclic compounds.^{[1][3][4][5]} This document provides detailed protocols for the synthesis of **3-formylsalicylic acid** derivatives via electrophilic aromatic substitution, focusing on established formylation methods.

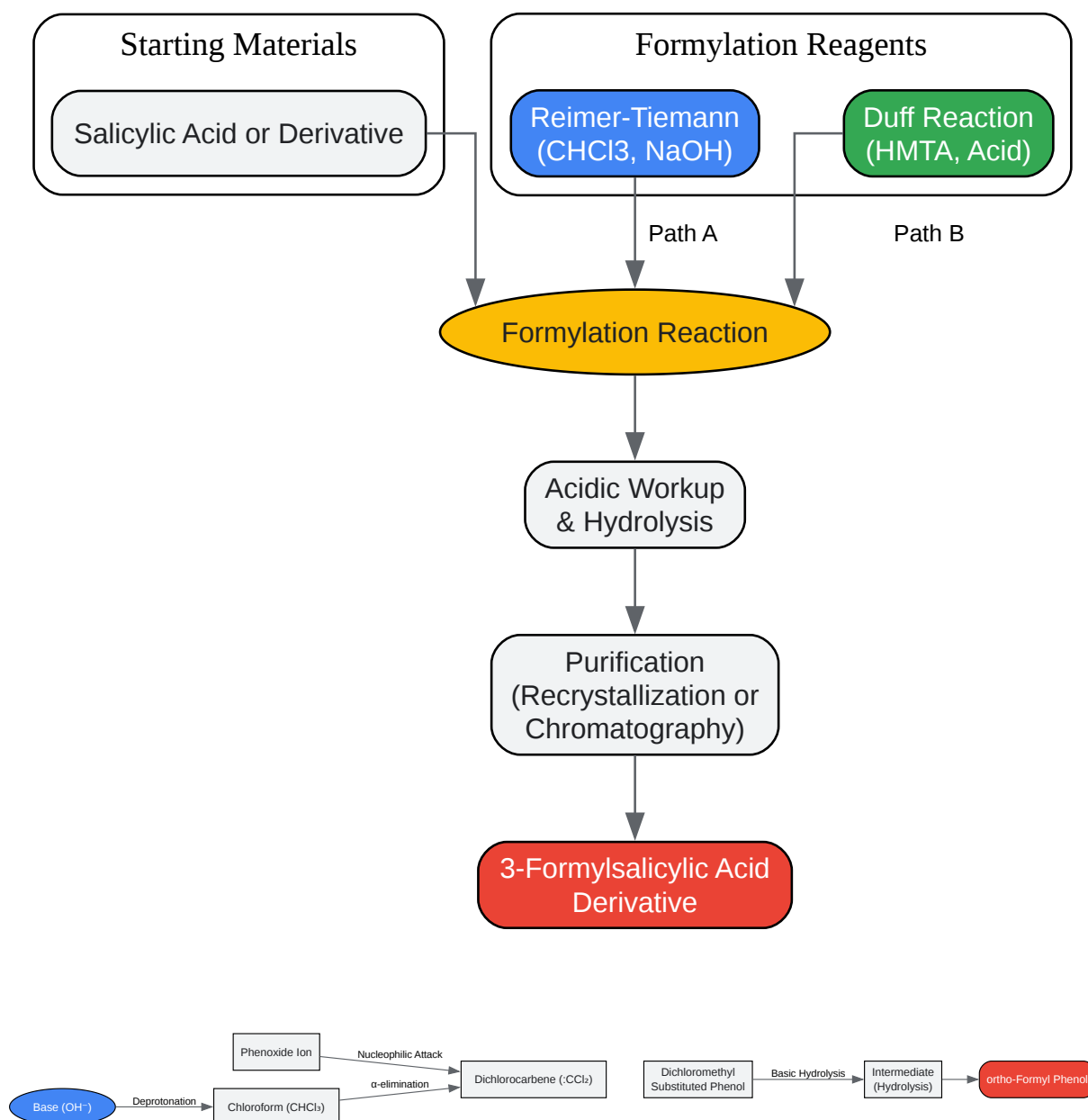
Synthesis Methodologies

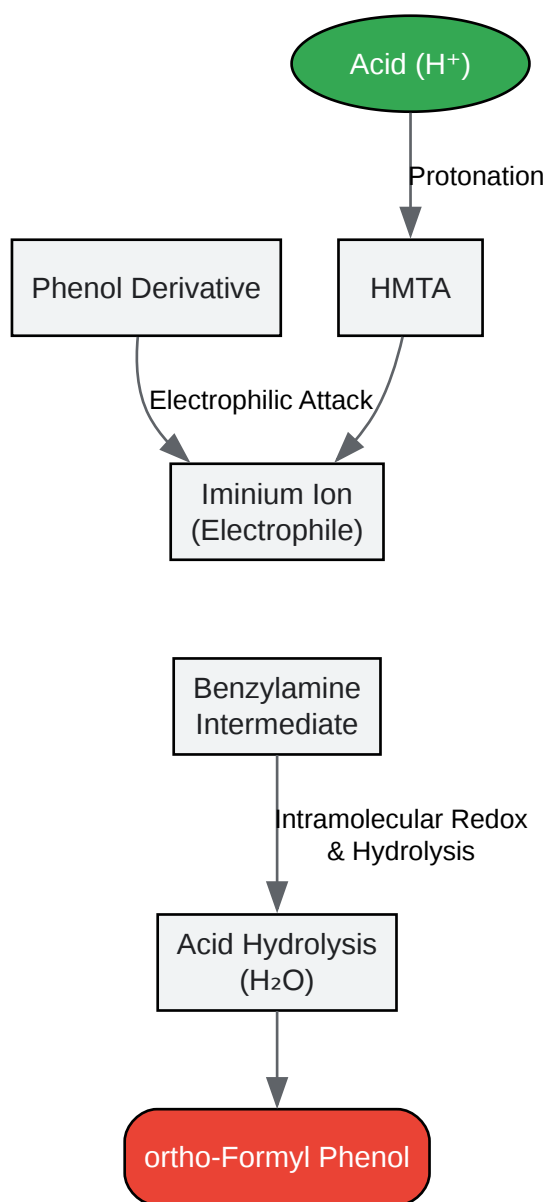
The direct introduction of a formyl group onto the salicylic acid backbone is typically achieved through ortho-formylation reactions. The two most common methods for this transformation are the Reimer-Tiemann reaction and the Duff reaction.^[6]

- **Reimer-Tiemann Reaction:** This method involves the ortho-formylation of phenols using chloroform (CHCl_3) in the presence of a strong base, such as sodium hydroxide (NaOH).^[7]^[8] The reactive species is dichlorocarbene ($:\text{CCl}_2$), which is generated in situ.^{[7][9]} While effective for many phenols, this reaction can sometimes result in low yields when applied to salicylic acid.^[10]

- **Duff Reaction:** The Duff reaction utilizes hexamethylenetetramine (HMTA) as the formylating agent in an acidic medium, typically acetic acid or polyphosphoric acid (PPA).^{[11][12][13]} This reaction is known for its operational simplicity and use of stable, low-cost reagents, although yields can be modest.^{[11][14]} It has been successfully used for the formylation of salicylic acid, yielding a mixture of 3-formyl and 5-formyl isomers.^[14]

A general workflow for the synthesis is presented below.





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